

Demethyleneberberine Chloride: A Comprehensive Technical Guide to Its Physicochemical Properties

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Compound of Interest

Compound Name: *Demethyleneberberine chloride*

Cat. No.: *B15620807*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Demethyleneberberine chloride, a significant metabolite of the well-researched protoberberine alkaloid berberine, is emerging as a compound of considerable interest in pharmacology. Possessing a range of biological activities, it presents a promising avenue for therapeutic development. This technical guide provides a detailed overview of the core physicochemical properties of **Demethyleneberberine chloride**, offering crucial data for its application in research and drug development.

Physicochemical Properties

A comprehensive summary of the known physicochemical properties of **Demethyleneberberine chloride** is presented below. These properties are fundamental for its handling, formulation, and application in experimental settings.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₈ ClNO ₄	[1]
Molecular Weight	359.81 g/mol	[1]
CAS Number	16705-03-6	[1]
Appearance	Solid, Light yellow to yellow powder	[1][2]
Solubility	Sparingly soluble in DMSO; Slightly soluble in ethanol; Poorly soluble in water.	
Melting Point	Not experimentally determined in the reviewed literature. For reference, the melting point of the parent compound, berberine chloride, is reported to be in the range of 196-206°C.[3]	
pKa	Not experimentally determined in the reviewed literature. As a quaternary ammonium compound, Demethyleneberberine chloride is a permanently charged cation across the physiological pH range. The parent compound, berberine, is also considered a permanently charged compound with no ionizable groups from a pKa standpoint. [3]	
UV Absorption Maxima (λ _{max})	While specific UV absorption maxima for Demethyleneberberine	

chloride were not found, the parent compound, berberine hydrochloride, exhibits characteristic absorption peaks at approximately 228, 263, 345, and 421 nm.[4][5][6][7][8]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **Demethyleneberberine chloride** are outlined below. These protocols are based on standard laboratory practices for the characterization of alkaloid compounds.

Determination of Melting Point

Objective: To determine the temperature at which **Demethyleneberberine chloride** transitions from a solid to a liquid phase.

Methodology (Capillary Method):

- Sample Preparation: A small amount of finely powdered, dry **Demethyleneberberine chloride** is packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated digital melting point apparatus is used.
- Procedure:
 - The capillary tube containing the sample is placed in the heating block of the apparatus.
 - The temperature is raised at a rapid rate initially to determine an approximate melting range.
 - A second, fresh sample is then heated at a slower rate (e.g., 1-2°C per minute) starting from a temperature approximately 10-15°C below the approximate melting point.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the last solid particle melts is recorded as the

completion of melting. The range between these two temperatures is the melting point range.

Determination of Solubility

Objective: To quantitatively determine the solubility of **Demethyleneberberine chloride** in various solvents.

Methodology (Shake-Flask Method):

- Sample Preparation: An excess amount of **Demethyleneberberine chloride** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- Equilibration: The flask is agitated at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - The suspension is filtered through a suitable membrane filter (e.g., 0.45 µm) to remove undissolved solid.
 - The concentration of **Demethyleneberberine chloride** in the clear filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
 - The solubility is expressed in units such as mg/mL or mol/L.

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To assess the purity of a **Demethyleneberberine chloride** sample.

Methodology:

- Chromatographic System: A standard HPLC system equipped with a UV detector, a C18 reversed-phase column, and a suitable data acquisition system.

- Mobile Phase: A mixture of acetonitrile and water (or an appropriate buffer) with a gradient or isocratic elution profile.
- Sample Preparation: A known concentration of **Demethyleneberberine chloride** is dissolved in a suitable solvent (e.g., methanol or the mobile phase).
- Analysis:
 - The sample solution is injected into the HPLC system.
 - The chromatogram is recorded, and the area of the main peak corresponding to **Demethyleneberberine chloride** is measured.
 - The purity is calculated as the percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

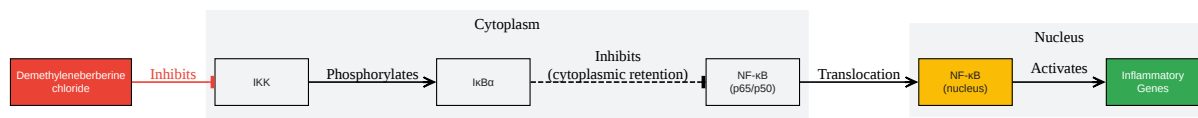
Objective: To confirm the chemical structure of **Demethyleneberberine chloride**.

Methodology:

- Sample Preparation: A sufficient amount of the purified compound is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CD₃OD).
- Instrumentation: A high-field NMR spectrometer.
- Data Acquisition: ¹H NMR, ¹³C NMR, and 2D NMR (e.g., COSY, HSQC, HMBC) spectra are acquired.
- Data Analysis: The chemical shifts, coupling constants, and correlations from the various NMR spectra are analyzed to assign all proton and carbon signals and confirm the molecular structure.

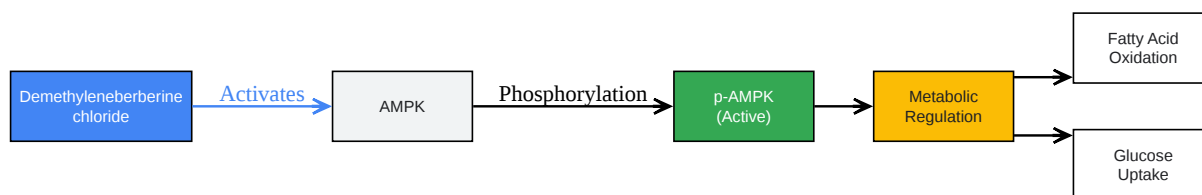
Signaling Pathway Interactions

Demethyleneberberine has been shown to modulate several key signaling pathways implicated in various disease processes. The following diagrams illustrate its known interactions.



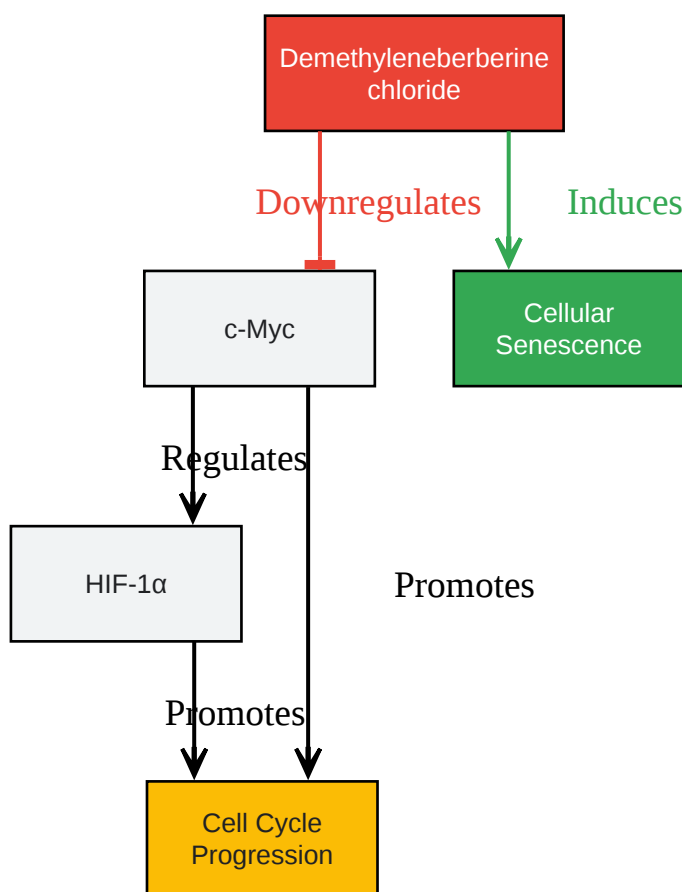
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DMB inhibits the NF-κB inflammatory pathway.



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DMB downregulates the c-Myc/HIF-1 α pathway.

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